

# Physicochemical properties of 1,3-Diiodo-2,2-bis(iodomethyl)propane

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## Compound of Interest

Compound Name: 1,3-Diiodo-2,2-bis(iodomethyl)propane

Cat. No.: B073655

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## A Technical Guide to 1,3-Diiodo-2,2-bis(iodomethyl)propane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,3-Diiodo-2,2-bis(iodomethyl)propane**, also known by its synonym pentaerythrityl tetraiodide, is a highly iodinated organic compound. Its unique structure, featuring a central quaternary carbon atom bonded to four iodomethyl groups, makes it a valuable reagent in various chemical syntheses. This technical guide provides a comprehensive overview of its physicochemical properties, a proposed synthesis methodology, and its known applications, with a focus on its utility for professionals in research and development.

## Physicochemical Properties

The key physicochemical properties of **1,3-Diiodo-2,2-bis(iodomethyl)propane** are summarized in the tables below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	1522-88-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> I <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	575.73 g/mol	<a href="#">[3]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	227 °C	<a href="#">[1]</a>
Boiling Point	423.01 °C (estimated)	<a href="#">[1]</a>
Density	2.8477 g/cm <sup>3</sup> (estimated)	<a href="#">[1]</a>
Vapor Pressure	1.53E-09 mmHg at 25°C	<a href="#">[1]</a>

Table 2: Chemical and Safety Information

Property	Value	Reference
Synonyms	Pentaerythrityl tetraiodide, Methane, tetrakis(iodomethyl)-, 2,2-Bis(iodomethyl)-1,3- diiodopropane	[2][4][5]
Purity	≥96%	[3]
Storage	4°C, protect from light	[3]
Solubility	No definitive data available. Contradictory information suggests both low and high solubility in water and solubility in ethanol and ethers.	
Hazard Codes	GHS06, GHS08	[3]
Signal Word	Danger	[3]
Hazard Statements	H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H331 (Toxic if inhaled), H341 (Suspected of causing genetic defects)	[3]
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P330, P361+P364, P405, P501	[3]

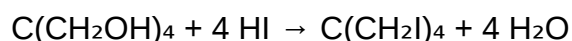
## Experimental Protocols

### Proposed Synthesis of 1,3-Diiodo-2,2-bis(iodomethyl)propane

A detailed experimental protocol for the synthesis of **1,3-Diiodo-2,2-bis(iodomethyl)propane** is not readily available in published literature. However, a plausible synthetic route involves the

iodination of pentaerythritol. The following is a proposed methodology based on analogous halogenation reactions of pentaerythritol.

Reaction Scheme:



Materials and Equipment:

- Pentaerythritol
- Hydroiodic acid (concentrated)
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Buchner funnel and filter paper
- Recrystallization solvent (e.g., ethanol/water mixture)
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add pentaerythritol.
- **Addition of Reagent:** Slowly add an excess of concentrated hydroiodic acid to the flask.
- **Reflux:** Heat the reaction mixture to reflux with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a beaker of ice water to precipitate the crude product.
- **Isolation:** Collect the solid product by vacuum filtration using a Buchner funnel and wash with cold water to remove any unreacted acid.

- Purification: Purify the crude product by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the final product.
- Drying: Dry the purified crystals under vacuum.

Disclaimer: This is a proposed protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

## Spectral Data

Detailed experimental spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR) for **1,3-Diiodo-2,2-bis(iodomethyl)propane** are not widely available in public databases. However, a mass spectrum is available in the NIST database.[4] Researchers are advised to perform their own analytical characterization to confirm the identity and purity of the synthesized compound. While Sigma-Aldrich indicates that they do not collect analytical data for this product, some suppliers may offer it upon request.[6]

## Applications

**1,3-Diiodo-2,2-bis(iodomethyl)propane** serves as a key intermediate in organic synthesis and materials science.

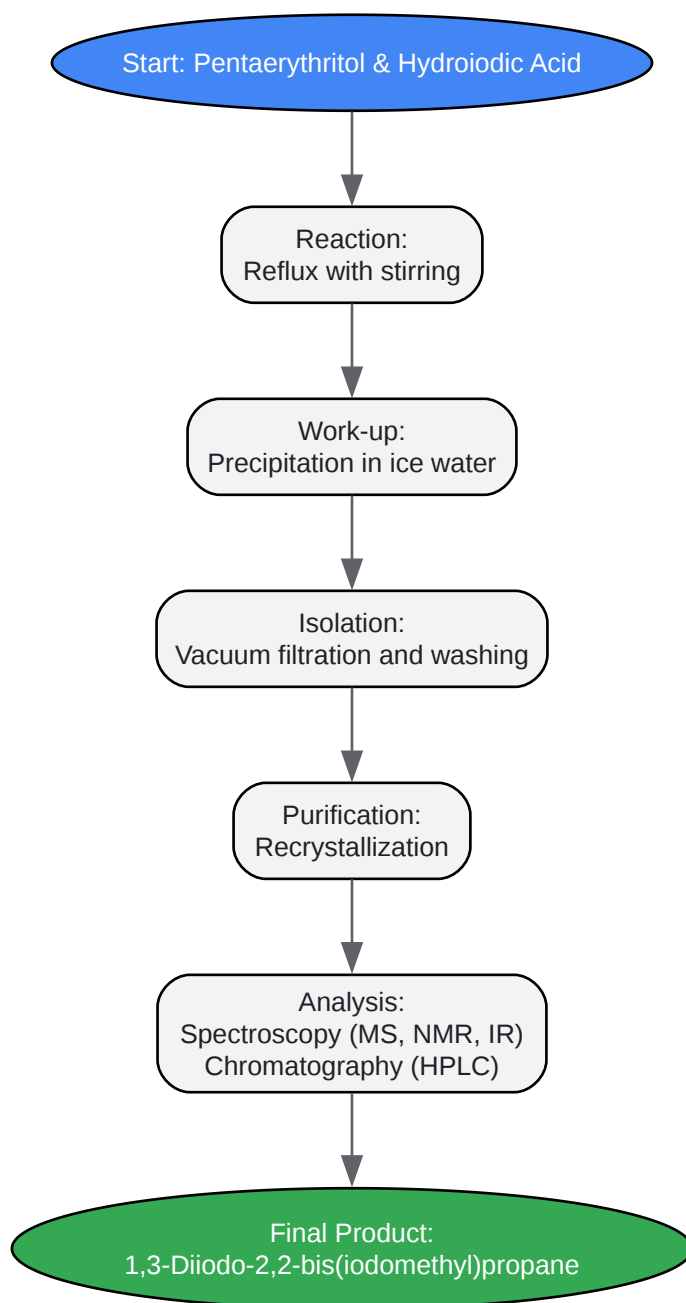
- Organic Synthesis: It is utilized as a reactant in the preparation of other iodine-containing compounds.[1] Its high reactivity makes it a useful iodinating agent.
- Medical Imaging: A primary application is in the synthesis of iodinated contrast media, which are essential for enhancing the visibility of internal structures in medical imaging techniques like X-ray and CT scans.[1]
- Materials Science: The compound is explored in the development of iodine-containing polymers and other advanced materials.[7] Its tetrafunctional nature allows it to act as a crosslinking agent.

Currently, there is no specific information available in the scientific literature regarding the direct application of **1,3-Diiodo-2,2-bis(iodomethyl)propane** in drug development or its interaction with specific signaling pathways.

## Visualizations

### Proposed Synthetic Workflow

The following diagram illustrates a logical workflow for the proposed synthesis and purification of **1,3-Diiodo-2,2-bis(iodomethyl)propane**.

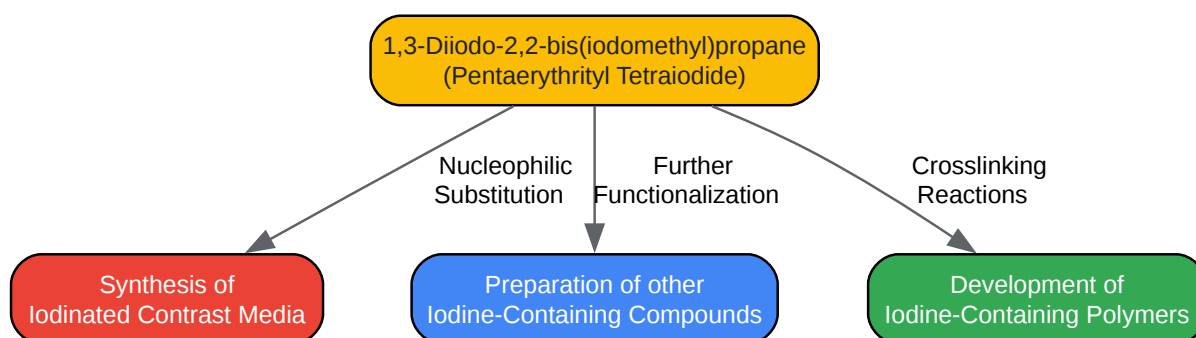


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Caption: Proposed workflow for the synthesis and purification of the target compound.

## Role as a Synthetic Intermediate

This diagram illustrates the role of **1,3-Diiodo-2,2-bis(iodomethyl)propane** as a versatile intermediate in chemical synthesis.



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